

O,O,O-Tributyl phosphorothioate molecular weight and formula

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Compound of Interest

Compound Name: O,O,O-Tributyl phosphorothioate

Cat. No.: B1220910

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O,O,O-Tributyl Phosphorothioate: Physicochemical Properties

O,O,O-Tributyl phosphorothioate is a chemical compound with diverse industrial applications, including its use as a plasticizer, lubricant additive, and hydraulic fluid. This technical summary outlines its core physicochemical properties.

Physicochemical Data

The molecular formula and molecular weight are fundamental parameters for any chemical compound, providing the basis for stoichiometric calculations and analytical characterizations.

| Property | Value | Reference |
|-------------------|---|-----------|
| Molecular Formula | C ₁₂ H ₂₇ O ₃ PS | [1][2] |
| Molecular Weight | 282.38 g/mol | [1][2] |

Note on Isomers: It is important to distinguish **O,O,O-Tributyl phosphorothioate** from its isomers, such as O,O,S-tributyl phosphorothioate and S,S,S-Tributyl phosphorotrithioate, as they possess different chemical structures and properties. For instance, S,S,S-Tributyl phosphorotrithioate has a molecular formula of C₁₂H₂₇OPS₃ and a molecular weight of 314.511 g/mol .[3]

Experimental Protocols and Visualizations

The determination of a chemical's molecular weight and formula is typically achieved through standard analytical techniques such as mass spectrometry and elemental analysis. These methods are foundational in chemistry and are not presented here as novel experimental protocols.

Given that the request is for basic molecular properties, the creation of signaling pathway diagrams or complex experimental workflows is not applicable. These visualizations are suited for illustrating biological processes or intricate experimental designs, neither of which is relevant to the fundamental physicochemical data of a single molecule.

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References

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